

# How to improve the wash fastness of "Reactive orange 13"

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## Compound of Interest

Compound Name: Reactive orange 13

Cat. No.: B1594569

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## Technical Support Center: Reactive Orange 13

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the wash fastness of **Reactive Orange 13**.

## Frequently Asked Questions (FAQs)

Q1: What is **Reactive Orange 13** and why is wash fastness important?

**Reactive Orange 13** is a monochlorotriazine (MCT) reactive dye used for dyeing cellulosic fibers like cotton, viscose, and linen, as well as protein fibers like wool and silk. It forms a covalent bond with the fiber, which theoretically imparts excellent wash fastness. However, incomplete fixation and residual hydrolyzed dye can lead to poor wash fastness, causing color bleeding and staining of other garments during laundering. Achieving high wash fastness is critical for the quality and durability of the final product.

Q2: What are the main causes of poor wash fastness with **Reactive Orange 13**?

The primary causes of poor wash fastness are:

- **Hydrolysis of the dye:** In the alkaline dyeing bath, the reactive group of the dye can react with water (hydrolysis) instead of the fiber. This hydrolyzed dye has no affinity for the fiber and remains loosely on the surface.

- Incomplete fixation: Suboptimal dyeing conditions (e.g., incorrect pH, temperature, or time) can lead to incomplete reaction between the dye and the fiber.
- Ineffective washing-off process: Failure to completely remove unfixed and hydrolyzed dye from the fabric surface after dyeing is a major contributor to poor wash fastness.

Q3: What is the role of salt in the dyeing process with **Reactive Orange 13**?

Salt, typically sodium chloride (NaCl) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), is used as an electrolyte in the dyebath. Its primary function is to neutralize the negative surface charge of the cellulosic fiber in water, which would otherwise repel the anionic dye molecules. This reduction in repulsion facilitates the exhaustion of the dye from the liquor onto the fiber surface, making the subsequent fixation step more efficient.

Q4: How does pH affect the dyeing process and wash fastness?

The pH of the dyebath is a critical parameter. The initial dyeing phase (exhaustion) is typically carried out under neutral or slightly acidic conditions. Fixation, the chemical reaction between the dye and the fiber, requires alkaline conditions (pH 10.5-11.5). If the pH is too low during fixation, the reaction will be incomplete. If the pH is too high, the rate of dye hydrolysis will increase significantly, leading to a lower fixation yield and consequently, poorer wash fastness.

Q5: Can after-treatments improve the wash fastness of fabrics dyed with **Reactive Orange 13**?

Yes, after-treatments with cationic fixing agents can significantly improve wash fastness. These agents are positively charged polymers that form a complex with the negatively charged (anionic) dye molecules that are not covalently bonded to the fiber. This complex is insoluble and has a high molecular weight, which helps to trap the dye on the fiber surface and prevent it from being washed away.

## Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Color bleeding in the first few washes.	Incomplete removal of unfixed and hydrolyzed dye.	Improve the post-dyeing washing-off (soaping) process. Ensure multiple hot and cold rinses. Use an effective soaping agent at the boil.
Staining of adjacent white fabric during washing.	Significant amount of hydrolyzed dye remaining on the fabric.	Optimize the dyeing process to maximize fixation (check pH, temperature, and time). Implement a thorough soaping procedure. Consider using a cationic fixing agent after washing.
Dull or uneven shade after washing.	Premature hydrolysis of the dye due to incorrect pH during dye application.	Ensure the initial dyebath is neutral to slightly acidic before adding alkali for fixation. Add the alkali gradually to control the pH rise.
Wash fastness is poor even after using a fixing agent.	The fixing agent was applied to a fabric that was not thoroughly washed. The fixing agent is forming a complex with a large amount of loose dye.	Always ensure the fabric is rigorously washed to remove as much unfixed dye as possible before applying the fixing agent.
Change in shade after applying a cationic fixing agent.	Some cationic fixing agents can cause a slight change in the shade of the dyed fabric.	Test the fixing agent on a small, inconspicuous area first. Select a high-quality fixing agent known for minimal shade alteration.

## Experimental Protocols

## Standard Dyeing Protocol for Cotton with Reactive Orange 13

This protocol is a representative method for dyeing cotton fabric with **Reactive Orange 13** to achieve good wash fastness.

Materials:

- Scoured and bleached 100% cotton fabric
- **Reactive Orange 13**
- Sodium chloride (NaCl) or Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Acetic acid
- Soaping agent (e.g., non-ionic detergent)
- Laboratory dyeing machine (e.g., Launder-Ometer)

Procedure:

- Dye Bath Preparation:
  - Set the liquor ratio (the ratio of the weight of the dyeing liquor to the weight of the fabric) to 20:1.
  - Add the required amount of **Reactive Orange 13** (e.g., 1% on weight of fabric, o.w.f) to the water and stir until fully dissolved.
  - Add the required amount of salt (e.g., 60 g/L NaCl).
  - Adjust the pH of the dyebath to 6.5-7.0 using a small amount of acetic acid if necessary.
- Dyeing (Exhaustion):

- Introduce the cotton fabric into the dyebath at room temperature.
- Raise the temperature to 80°C over 30 minutes.
- Run the machine at this temperature for 30 minutes to allow for dye exhaustion.
- Fixation:
  - Cool the dyebath to 60°C.
  - Add the required amount of sodium carbonate (e.g., 20 g/L), dissolved in a small amount of water, to the dyebath gradually over 10-15 minutes. This will raise the pH to approximately 11.
  - Continue the dyeing process at 60°C for 60 minutes for fixation.
- Washing-off (Soaping):
  - Drain the dyebath.
  - Rinse the fabric thoroughly with cold water.
  - Rinse with hot water (70-80°C).
  - Treat the fabric with a solution of soaping agent (e.g., 2 g/L) at the boil (95-100°C) for 15 minutes.
  - Rinse with hot water.
  - Rinse with cold water.
  - Neutralize the fabric with a dilute solution of acetic acid (e.g., 1 g/L).
  - Final cold rinse.
  - Dry the fabric.

## After-treatment with a Cationic Fixing Agent

**Materials:**

- Dyed and thoroughly washed cotton fabric
- Cationic fixing agent
- Acetic acid

**Procedure:**

- Bath Preparation:
  - Prepare a fresh bath with a liquor ratio of 20:1.
  - Add the cationic fixing agent (e.g., 2% o.w.f).
  - Adjust the pH of the bath to 5.5-6.5 with acetic acid.
- Treatment:
  - Introduce the washed and still damp fabric into the bath.
  - Raise the temperature to 40°C.
  - Run for 20 minutes.
- Drying:
  - Hydroextract the fabric.
  - Dry the fabric at 100-120°C.

## Wash Fastness Testing (ISO 105-C06)

This is a standard method to evaluate the wash fastness of the dyed fabric.

**Materials:**

- Dyed fabric specimen (40 mm x 100 mm)

- Multifibre adjacent fabric (e.g., DW type containing wool, acrylic, polyester, nylon, cotton, and acetate)
- Standard ECE detergent
- Sodium perborate
- Stainless steel balls (6 mm diameter)
- Launder-Ometer or similar wash fastness tester

#### Procedure:

- Sample Preparation: Sew the dyed fabric specimen onto the multifibre adjacent fabric.
- Washing:
  - Prepare the wash liquor according to the specific C06 test method (e.g., C2S for a 60°C wash). This typically involves 4 g/L ECE detergent and 1 g/L sodium perborate.
  - Place the sample, 10 stainless steel balls, and 150 mL of the wash liquor into a stainless steel container.
  - Run the test in the Launder-Ometer for 30 minutes at the specified temperature (e.g., 60°C).
- Rinsing and Drying:
  - Rinse the sample twice in cold distilled water.
  - Squeeze out excess water.
  - Dry the sample in air at a temperature not exceeding 60°C.
- Assessment:
  - Assess the change in color of the dyed specimen and the staining of the different fibers in the multifibre fabric using the standard Grey Scales under a standardized light source. The

rating is from 1 (poor) to 5 (excellent).

## Data Presentation

The following tables provide illustrative data on how different parameters can affect the wash fastness of a typical monochlorotriazine reactive orange dye on cotton. The wash fastness is rated on the Grey Scale for color change (1-5, where 5 is no change).

Table 1: Effect of Fixation Temperature on Wash Fastness

Fixation Temperature (°C)	Wash Fastness Rating (Color Change)
40	2-3
50	3-4
60	4-5
70	4
80	3-4

Table 2: Effect of Fixation pH on Wash Fastness

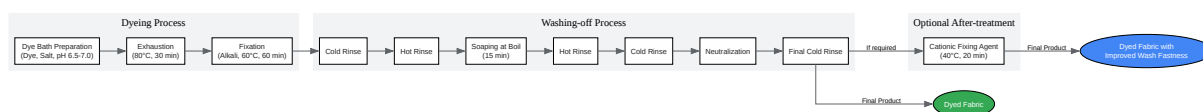
Fixation pH	Wash Fastness Rating (Color Change)
9.5	3
10.5	4
11.0	4-5
11.5	4
12.0	3-4

Table 3: Effect of After-treatment on Wash Fastness



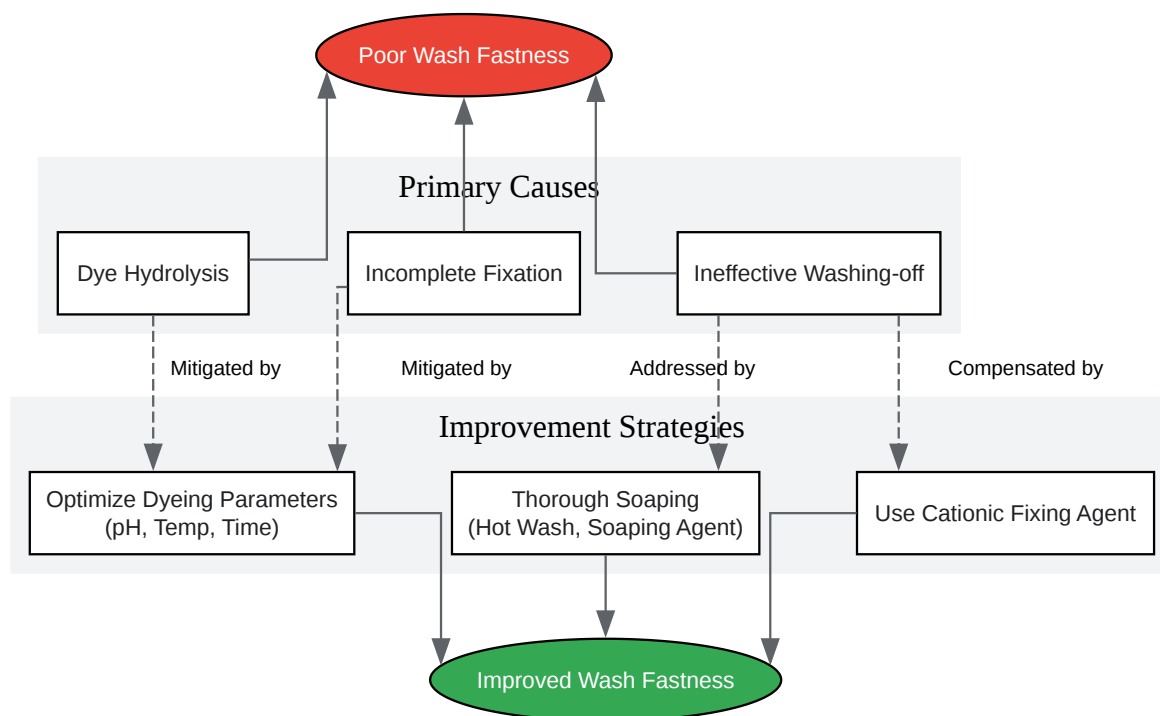
Treatment	Wash Fastness Rating (Color Change)
Standard Dyeing (No After-treatment)	3-4
Standard Dyeing + Cationic Fixing Agent	4-5

## Visualizations



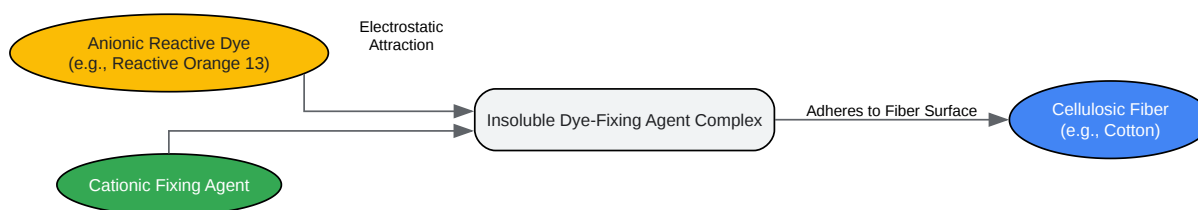
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Caption: Experimental workflow for dyeing cotton with **Reactive Orange 13**.



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Caption: Relationship between causes and solutions for poor wash fastness.



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Caption: Mechanism of a cationic fixing agent in improving wash fastness.

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